

An In-depth Technical Guide to the Physicochemical Properties of 4-Phenylpyridine

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Compound of Interest

Compound Name: **4-Phenylpyridine**

Cat. No.: **B135609**

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Introduction

4-Phenylpyridine, a heterocyclic aromatic organic compound, serves as a crucial building block in the synthesis of various pharmaceutical agents and functional materials. Its unique structural motif, featuring a pyridine ring substituted with a phenyl group, imparts a distinct set of physicochemical properties that are pivotal to its reactivity, bioavailability, and overall utility in scientific research and development. This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Phenylpyridine**, complete with experimental protocols and visual workflows to aid in its practical application.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **4-Phenylpyridine** are summarized below. These parameters are essential for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ N	[1][2]
Molecular Weight	155.20 g/mol	[2]
Appearance	Light brown or light yellow to beige crystalline solid/powder	[1][2][3]
Melting Point	69-78 °C	[1][2][3]
Boiling Point	274-281 °C at 760 mmHg	[1][2][3]
pKa (Strongest Basic)	5.08 - 5.45 (Predicted)	[1]
LogP	2.59	[2][3]
Water Solubility	Soluble (Predicted: 3.4 g/L)	[1][4]
Solubility	Soluble in Chloroform, Methanol, Alcohol, Ether	[1][2][5]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physicochemical properties of **4-Phenylpyridine**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

This is a common and accurate method for determining the melting point of a crystalline solid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.
- Procedure:

- A small amount of dry **4-Phenylpyridine** is finely powdered using a mortar and pestle.[6]
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.[7]
- The capillary tube is placed in the heating block of the melting point apparatus.[8]
- The sample is heated rapidly to a temperature about 15-20°C below the expected melting point.[6]
- The heating rate is then slowed to 1-2°C per minute.[8]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[6]
- The temperature at which the last crystal melts is recorded as the end of the melting range.[6]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Micro Boiling Point Determination

This method is suitable for small quantities of liquid.

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath), rubber band or wire.
- Procedure:
 - A few milliliters of **4-Phenylpyridine** are placed in a small test tube.[9]
 - A capillary tube, sealed at one end, is placed in the test tube with the open end downwards.[10]
 - The test tube is attached to a thermometer.[10]
 - The assembly is heated in a heating bath.[10]

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

pKa Determination

The pKa is a measure of the strength of an acid in solution. For a base, it refers to the pKa of its conjugate acid.

Methodology: Potentiometric Titration

This method involves titrating a solution of the compound with a standard acid or base and monitoring the pH.

- Apparatus: pH meter with a combination electrode, burette, beaker, magnetic stirrer.
- Procedure:
 - A known concentration of **4-Phenylpyridine** is dissolved in deionized water.[\[11\]](#)
 - The solution is placed in a beaker with a magnetic stir bar.
 - The pH electrode is calibrated with standard buffer solutions.[\[11\]](#)
 - The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
 - The pH of the solution is recorded after each addition of the titrant.
 - A titration curve (pH vs. volume of titrant) is plotted.
 - The pKa is determined from the pH at the half-equivalence point.[\[11\]](#)

Methodology: NMR Spectroscopy

This method relies on the change in the chemical shift of protons in the molecule as a function of pH.[12]

- Apparatus: NMR spectrometer, NMR tubes, pH meter.
- Procedure:
 - A series of solutions of **4-Phenylpyridine** are prepared in D₂O at different pH values.[12]
 - The ¹H NMR spectrum of each solution is recorded.
 - The chemical shifts of specific protons (e.g., those on the pyridine ring) are plotted against the pH.[12]
 - The resulting sigmoidal curve is analyzed to determine the pKa, which corresponds to the inflection point of the curve.[13]

LogP Determination

The partition coefficient (P) is a measure of the differential solubility of a compound in two immiscible solvents, typically octanol and water. LogP is the logarithm of this ratio.

Methodology: Shake-Flask Method

This is the traditional and most reliable method for determining LogP.

- Apparatus: Separatory funnel or vials, mechanical shaker, analytical balance, UV-Vis spectrophotometer or HPLC.
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together for 24 hours.[14]
 - A known amount of **4-Phenylpyridine** is dissolved in one of the phases (usually the one in which it is more soluble).
 - A known volume of this solution is added to a known volume of the other phase in a separatory funnel.

- The mixture is shaken for a set period (e.g., 1 hour) to allow for partitioning.[15]
- The two phases are allowed to separate.
- The concentration of **4-Phenylpyridine** in each phase is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy or HPLC).[13][15]
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- LogP is then calculated as the base-10 logarithm of P.[16]

Water Solubility Determination

Water solubility is the maximum concentration of a compound that can dissolve in water at a given temperature.

Methodology: Flask Method

This method is suitable for determining the solubility of compounds that are soluble above 10^{-2} g/L.[17]

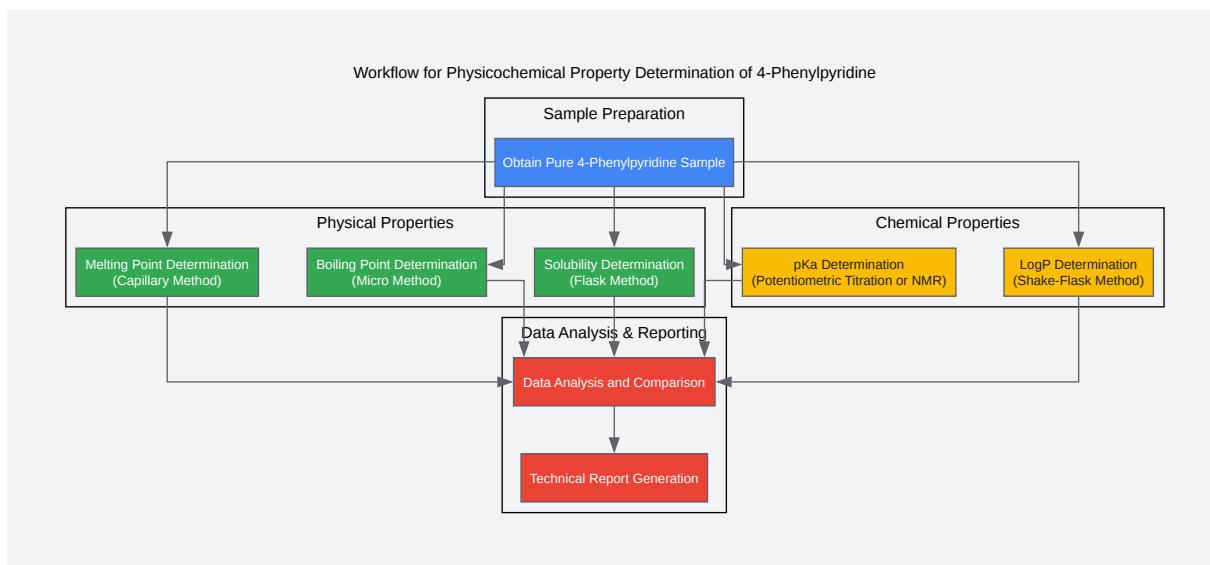
- Apparatus: Erlenmeyer flask, magnetic stirrer, constant temperature bath, analytical balance, filtration apparatus, analytical instrument (e.g., HPLC or UV-Vis spectrophotometer).
- Procedure:
 - An excess amount of **4-Phenylpyridine** is added to a known volume of deionized water in a flask.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[18]
 - The solution is allowed to stand to allow undissolved solid to settle.
 - A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.[19]

- The concentration of **4-Phenylpyridine** in the filtrate is determined using a calibrated analytical method.[19]

Visualizations

Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physicochemical properties of a compound like **4-Phenylpyridine**.

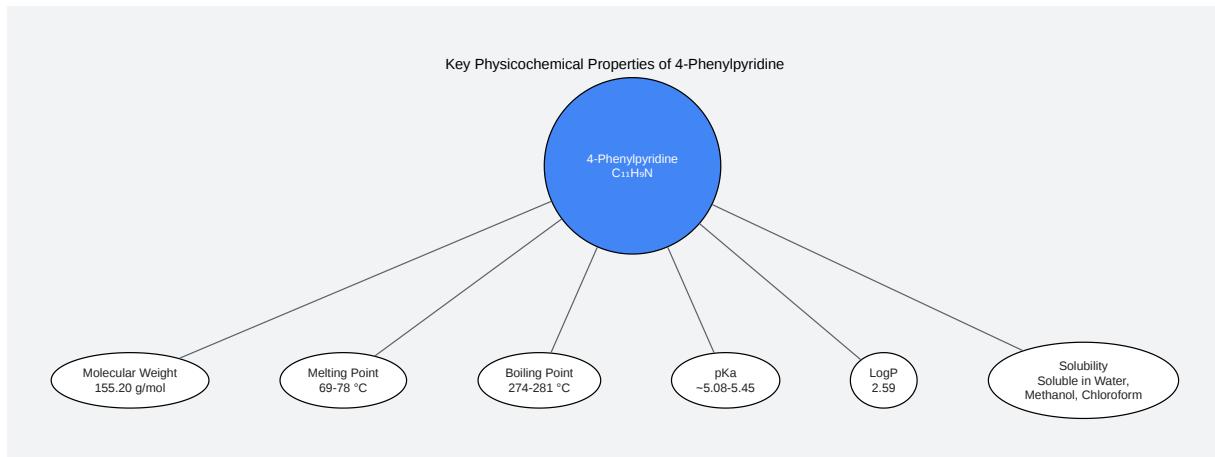


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Caption: A logical workflow for the experimental determination of physicochemical properties.

Key Physicochemical Properties of 4-Phenylpyridine

This diagram provides a summary of the core physicochemical properties of **4-Phenylpyridine**.



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